

Application Notes and Protocols: Preparing SKF 91488 Dihydrochloride Stock Solution in DMSO

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Compound of Interest

Compound Name: SKF 91488 dihydrochloride

Cat. No.: B1662238

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Audience: Researchers, scientists, and drug development professionals.

Introduction

SKF 91488 dihydrochloride is a potent and noncompetitive inhibitor of histamine N-methyltransferase (HNMT) with a K_i value of $0.9 \mu\text{M}$.^[1] By inhibiting HNMT, SKF 91488 blocks histamine metabolism, leading to increased histamine concentrations. This activity makes it a valuable tool for research in areas such as inflammation, cardiovascular disease, and infection.^[1] It has been shown to have anti-inflammatory properties and the ability to inhibit toxin-induced inflammation.^{[2][3]} Additionally, SKF 91488 is a histamine receptor agonist, binding to both H1 and H2 receptors.^{[2][3]} Proper preparation of stock solutions is crucial for accurate and reproducible experimental results. This document provides a detailed protocol for preparing a stock solution of **SKF 91488 dihydrochloride** in dimethyl sulfoxide (DMSO).

Data Presentation

A summary of the key quantitative data for **SKF 91488 dihydrochloride** is provided in the table below for easy reference.

Parameter	Value	Reference
Molecular Weight	248.22 g/mol	[2][3][4]
Chemical Formula	C ₇ H ₁₉ Cl ₂ N ₃ S	[2][3]
CAS Number	68941-21-9	[2][5][6]
Purity	≥98%	[4][7]
Solubility in DMSO	Soluble to 75 mM	[5][8]
Storage of Solid	Desiccate at room temperature or store at -20°C for long-term storage.	[5][7]
Storage of Stock Solution	Store at -20°C for long-term stability.	[7]

Experimental Protocol: Preparation of a 50 mM Stock Solution

This protocol describes the preparation of a 1 mL, 50 mM stock solution of **SKF 91488 dihydrochloride** in DMSO.

Materials:

- **SKF 91488 dihydrochloride** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): laboratory coat, gloves, and safety glasses

Procedure:

- Preparation: Don appropriate PPE before handling the chemical and solvent. Ensure the work area is clean and organized.
- Weighing the Compound:
 - Tare the analytical balance with a sterile microcentrifuge tube.
 - Carefully weigh 12.41 mg of **SKF 91488 dihydrochloride** directly into the tared tube.
- Adding the Solvent:
 - Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **SKF 91488 dihydrochloride**.
- Dissolution:
 - Close the tube securely and vortex the solution at room temperature until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration (50 mM), solvent (DMSO), and date of preparation.
 - For long-term storage, place the aliquots at -20°C.

Calculations for Preparing a Stock Solution:

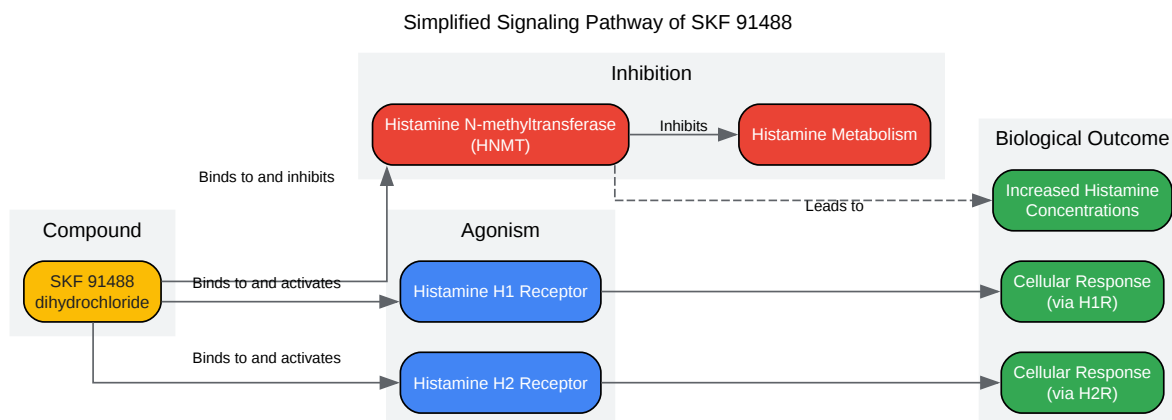
To prepare a stock solution of a desired concentration, use the following formula:

$$\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

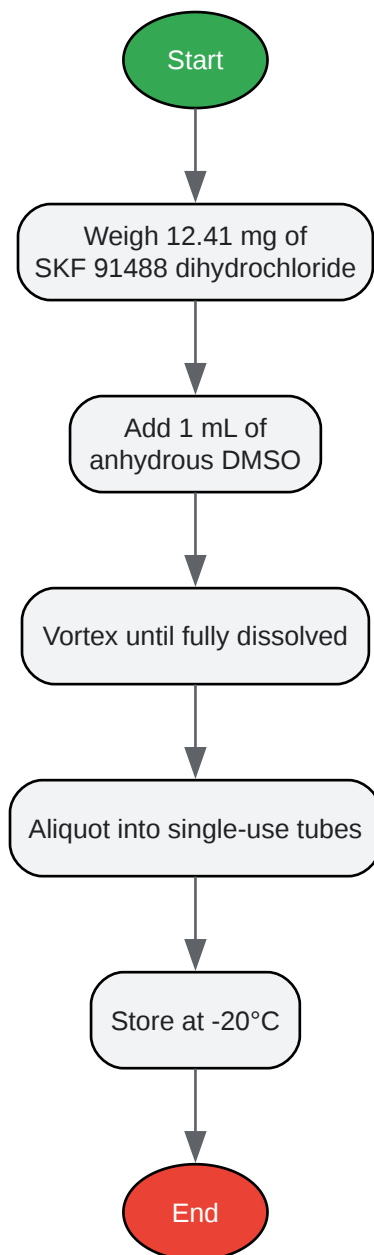
For a 50 mM (0.050 mol/L) stock solution in 1 mL (0.001 L):

Mass (g) = 0.050 mol/L x 0.001 L x 248.22 g/mol = 0.01241 g = 12.41 mg

Mandatory Visualizations



Experimental Workflow for Stock Solution Preparation



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